

# Application Note: High-Performance Wetting Action of Morwet EFW

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## Compound of Interest

Compound Name: Morwet EFW

Cat. No.: B1166135

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## Introduction

**Morwet EFW**, a sodium alkyl naphthalene sulfonate blend, is a widely recognized wetting agent in various industrial and agricultural formulations.<sup>[1][2][3][4]</sup> Its primary function is to reduce the surface tension of aqueous solutions, promoting rapid wetting and penetration on solid surfaces. This characteristic is crucial for enhancing the efficacy of pesticides, herbicides, and other formulations by ensuring uniform coverage and absorption.<sup>[5][6]</sup> This application note provides a detailed protocol for the experimental determination of **Morwet EFW**'s Draves wetting time, a standard industry method for quantifying the efficiency of a wetting agent.<sup>[7][8]</sup> [9] The data presented herein is based on publicly available information and serves as a guide for researchers and formulation scientists.

## Key Performance Data

The Draves wetting time is a direct measure of a surfactant's ability to wet a standardized cotton skein. A shorter wetting time indicates a more efficient wetting agent.

Concentration (% w/w)	Temperature (°C)	Draves Wetting Time (seconds)
0.1%	25	17 <sup>[10]</sup>

# Experimental Protocol: Draves Wetting Test for Morwet EFW

This protocol is adapted from the ASTM D2281 standard test method for evaluating wetting agents.<sup>[7][11][12]</sup>

## 1. Objective:

To determine the time required for a weighted cotton skein to sink in a solution of **Morwet EFW** at a specified concentration and temperature.

## 2. Materials and Equipment:

- **Morwet EFW** powder<sup>[1][2][10]</sup>
- Distilled or deionized water<sup>[11]</sup>
- 500 mL graduated cylinders (2)<sup>[11]</sup>
- 1.5 L beaker<sup>[11]</sup>
- 1 L volumetric flask<sup>[11]</sup>
- Analytical balance (accurate to  $\pm 0.01$  g)
- Stopwatch
- Thermometer
- Draves skeins (5 g cotton skeins)<sup>[11]</sup>
- Draves hook and anchor (weight)<sup>[7][11]</sup>
- Shears
- Gloves

## 3. Experimental Workflow:

*Experimental workflow for Draves wetting time determination.*

4. Procedure:

- Solution Preparation:

1. Accurately weigh 1.00 g of **Morwet EFW** powder.
2. Dissolve the powder in approximately 500 mL of distilled or deionized water in the 1.5 L beaker.
3. Quantitatively transfer the solution to the 1 L volumetric flask and dilute to the mark with distilled water to obtain a 0.1% (w/w) solution.
4. Thoroughly mix the solution.

- Apparatus Preparation:

1. Ensure the Draves skeins weigh  $5.0 \pm 0.1$  g. Adjust the weight if necessary by adding or removing cotton from a separate skein.[\[7\]](#)
2. Attach the anchor to the hook.

- Wetting Test:

1. Pour the 0.1% **Morwet EFW** solution into two 500 mL graduated cylinders.
2. Place the cylinders in a water bath to bring the solution to a constant temperature of 25°C.
3. Fold the calibrated skein and attach it to the hook.[\[11\]](#)
4. Holding the hook, immerse the skein in the solution in one of the graduated cylinders.
5. Start the stopwatch the moment the anchor touches the bottom of the cylinder.[\[7\]](#)
6. Observe the skein. The wetting process is complete when the hook and the now-saturated skein sink.
7. Stop the stopwatch the moment the hook touches the anchor.[\[7\]](#)

8. Record the time in seconds.
9. Repeat the test at least two more times with fresh skeins and the solution from the second graduated cylinder.
10. Calculate the average of the three wetting times.

#### 5. Data Analysis and Interpretation:

The average wetting time provides a quantitative measure of the performance of **Morwet EFW**. A shorter wetting time is indicative of a more effective wetting agent. This data can be used to compare the performance of different wetting agents or to optimize the concentration of **Morwet EFW** in a formulation.

#### 6. Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including safety glasses and gloves, when handling **Morwet EFW** powder and solutions.
- Consult the Safety Data Sheet (SDS) for **Morwet EFW** for detailed safety information.

#### Conclusion

The Draves wetting test is a straightforward and reproducible method for evaluating the performance of wetting agents like **Morwet EFW**. The rapid wetting time of **Morwet EFW**, as indicated by its technical data, underscores its efficacy as a high-performance wetting agent for a variety of applications. This standardized protocol provides a reliable means for researchers and formulators to verify its performance and to guide the development of optimized formulations.

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- To cite this document: BenchChem. [Application Note: High-Performance Wetting Action of Morwet EFW]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1166135#experimental-determination-of-morwet-efw-s-draves-wetting-time]

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